

Essential Safety and Operational Guide for Handling NU2058

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Compound of Interest

Compound Name: NU2058

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This document provides immediate and essential safety, handling, and disposal information for the research chemical **NU2058**. The following procedural guidance is designed to ensure the safe and effective use of this compound in a laboratory setting.

Product Information and Physical Data

NU2058, also known by its chemical name O(6)-Cyclohexylmethylguanine, is a potent inhibitor of Cyclin-Dependent Kinase 2 (CDK2) and Cyclin-Dependent Kinase 1 (CDK1).^{[1][2][3]} It is primarily used in cancer research to induce cell cycle arrest in the G1 phase.^[2] **NU2058** is intended for research use only and is not for human or veterinary use.

Property	Value	Source
Chemical Name	O(6)-Cyclohexylmethylguanine	[3]
CAS Number	161058-83-9	N/A
Molecular Formula	C ₁₂ H ₁₇ N ₅ O	N/A
Molecular Weight	247.3 g/mol	N/A
Appearance	Solid powder	N/A
Solubility	Soluble in DMSO, not in water	N/A
Purity	≥99% (HPLC)	[3]

Personal Protective Equipment (PPE)

Due to the bioactive and potentially hazardous nature of **NU2058**, strict adherence to PPE protocols is mandatory to minimize exposure.

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Nitrile or latex gloves are required.
Eye Protection	Safety glasses with side shields or goggles	Must be worn at all times when handling the compound.
Body Protection	Laboratory coat	A fully buttoned lab coat is required.
Respiratory Protection	Not generally required	Use in a well-ventilated area. A fume hood is recommended for handling the powder form.

Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **NU2058** and ensure laboratory safety.

Aspect	Procedure
Receiving	Inspect packaging for damage upon arrival.
Handling	Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust. Avoid contact with skin and eyes.
Short-Term Storage	Store at 0 - 4°C for short-term use (days to weeks).
Long-Term Storage	Store at -20°C for long-term storage (months to years).
Stock Solutions	Stock solutions, typically prepared in DMSO, should be stored at -20°C.

Disposal Plan

All waste containing **NU2058** must be treated as hazardous chemical waste.

Waste Type	Disposal Procedure
Solid Waste	Collect in a designated, sealed container labeled "Hazardous Chemical Waste." This includes contaminated consumables like pipette tips and microfuge tubes.
Liquid Waste	Collect in a sealed, compatible container labeled "Hazardous Chemical Waste." Do not dispose of down the drain.
Empty Containers	Triple rinse with a suitable solvent (e.g., ethanol or acetone). Collect the rinsate as hazardous liquid waste. Deface the label before disposing of the container in the appropriate solid waste stream.

Experimental Protocols

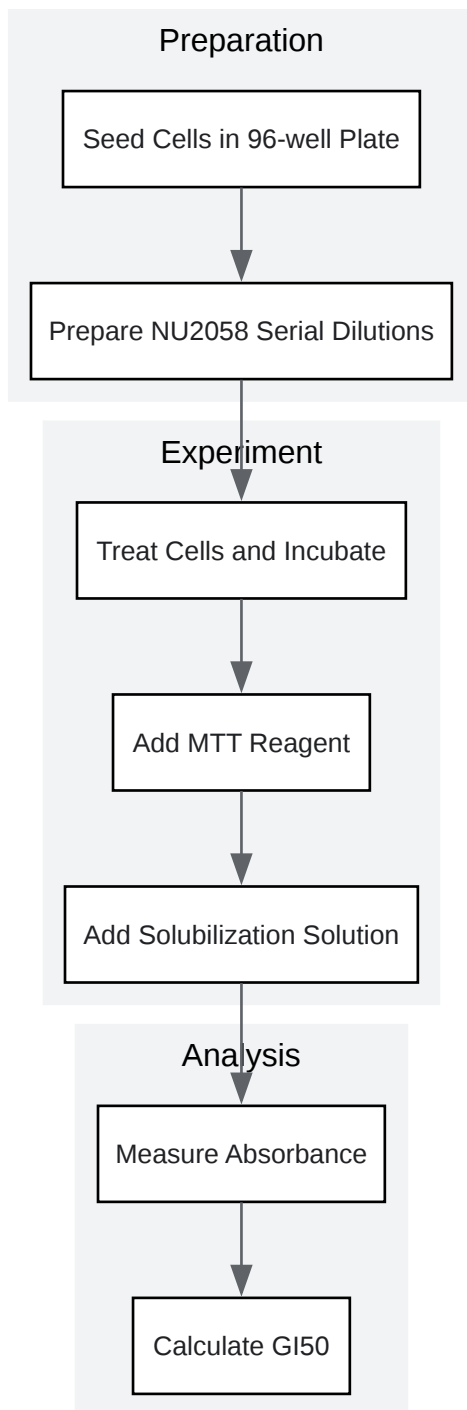
Cell Viability Assay (MTT-Based)

This protocol determines the concentration of **NU2058** that inhibits cell growth by 50% (GI₅₀).

Methodology:

- **Cell Seeding:** Plate cells in a 96-well plate at a density of 5,000-10,000 cells per well and allow them to attach overnight.
- **Compound Treatment:** Prepare serial dilutions of **NU2058** in cell culture medium. The final concentration of the DMSO vehicle should be consistent across all wells and typically below 0.5%. Treat cells with the diluted compound for a specified period (e.g., 72 hours).
- **MTT Addition:** Add MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution to each well and incubate for 2-4 hours to allow for the formation of formazan crystals.
- **Solubilization:** Add a solubilization solution (e.g., DMSO or a detergent-based solution) to dissolve the formazan crystals.
- **Absorbance Measurement:** Read the absorbance at a wavelength of 570 nm using a microplate reader.
- **Data Analysis:** Calculate cell viability as a percentage of the vehicle-treated control and plot the results to determine the GI₅₀ value.

Experimental Workflow: Cell Viability Assay



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Workflow for a typical cell viability assay.

Cell Cycle Analysis

This protocol is used to determine the effect of **NU2058** on cell cycle progression.

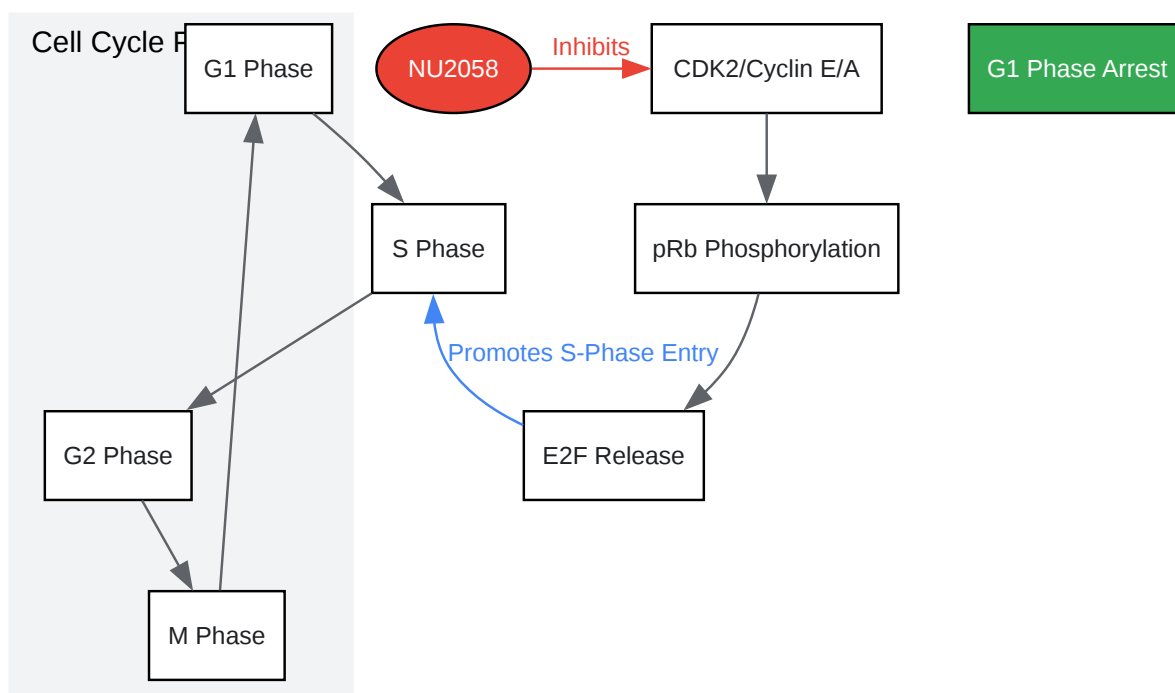
Methodology:

- Cell Treatment: Seed cells in appropriate culture dishes and treat with **NU2058** at the desired concentration (e.g., 10-100 μ M) for a specified time (e.g., 24-48 hours).[\[2\]](#)
- Cell Harvesting: Harvest the cells by trypsinization and wash with ice-cold PBS.
- Fixation: Fix the cells in cold 70% ethanol while vortexing gently. Store the fixed cells at -20°C for at least 2 hours.
- Staining: Centrifuge the fixed cells and wash with PBS. Resuspend the cell pellet in a staining solution containing a DNA-binding dye (e.g., Propidium Iodide) and RNase A.
- Flow Cytometry: Analyze the stained cells using a flow cytometer to determine the percentage of cells in each phase of the cell cycle (G1, S, and G2/M).

Signaling Pathway

NU2058 functions as a CDK inhibitor, primarily targeting CDK2 and CDK1. These kinases are essential for cell cycle progression, particularly at the G1/S and G2/M transitions. By inhibiting these kinases, **NU2058** prevents the phosphorylation of key substrates, such as the Retinoblastoma protein (pRb), leading to cell cycle arrest.

NU2058 Mechanism of Action

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NU2058 inhibits CDK2, leading to G1 phase cell cycle arrest.

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